

# Proper Disposal of 9-Phenylcarbazole: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 9-Phenylcarbazole

Cat. No.: B072232

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This document provides essential safety and logistical information for the proper disposal of **9-Phenylcarbazole**, ensuring the safety of laboratory personnel and environmental protection. Researchers, scientists, and drug development professionals should adhere to these procedures to minimize risks associated with this chemical.

## Hazard Identification and Safety Precautions

**9-Phenylcarbazole** is considered a hazardous chemical. It is crucial to handle it with care, utilizing appropriate personal protective equipment (PPE).

Summary of Hazards:

Hazard Statement	Description	GHS Classification
H315	Causes skin irritation	Skin Corrosion/Irritation, Category 2
H318	Causes serious eye damage	Serious Eye Damage/Eye Irritation, Category 1
H335	May cause respiratory irritation	Specific target organ toxicity (single exposure), Category 3
H413	May cause long lasting harmful effects to aquatic life	Hazardous to the aquatic environment, long-term hazard, Category 4

Recommended Personal Protective Equipment (PPE):

PPE Item	Specification
Gloves	Chemical-resistant gloves (e.g., nitrile rubber).
Eye Protection	Safety glasses with side-shields or goggles.
Body Protection	Laboratory coat.
Respiratory	Use in a well-ventilated area. If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.

## Step-by-Step Disposal Procedure

The primary method for the disposal of **9-Phenylcarbazole** is to treat it as hazardous waste and send it to an approved waste disposal facility. Do not empty into drains.

### Step 1: Segregation and Collection

- Collect waste **9-Phenylcarbazole** and any contaminated materials (e.g., filter paper, weighing boats, contaminated PPE) in a dedicated, clearly labeled, and sealed container.
- The container must be compatible with the chemical.
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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)